

Application Notes and Protocols: N-Nitrosodibenzylamine in Rubber Vulcanization Studies

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Compound of Interest

Compound Name: *N*-Nitrosodibenzylamine

Cat. No.: B028244

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Introduction

N-Nitrosodibenzylamine (NDBzA) is a semi-volatile N-nitrosamine that has been identified as a potential carcinogen. In the context of rubber vulcanization, NDBzA is not utilized as a functional additive to modulate the curing process. Instead, its presence in finished rubber articles is a critical area of study, as it is a carcinogenic byproduct formed from certain vulcanization accelerators.^[1] The primary precursors to NDBzA are accelerators containing dibenzylamine moieties, such as zinc dibenzylidithiocarbamate (ZBEC). Consequently, the "application" of NDBzA in rubber vulcanization studies is centered on its detection, quantification, and the mitigation of its formation to ensure product safety and regulatory compliance.

These application notes provide an overview of the significance of NDBzA in rubber vulcanization, detailed protocols for its analysis, and a summary of quantitative data from relevant studies.

Data Presentation

The formation of **N-Nitrosodibenzylamine** is a significant concern in rubber products intended for consumer use, particularly those that come into contact with food or biological systems. The

data presented below, while not exhaustive, provides an indication of the levels of NDBzA that can be found in rubber materials.

Rubber Type	Accelerator System	Vulcanization Conditions	N-Nitrosodibenzylamine (NDBzA) Level	Reference
Natural Rubber	Zinc Dibenzylidithiocarbamate (ZBEC)	Not Specified	1.8 µg/kg	[2]
Boneless Ham (processed in elastic rubber nettings)	Zinc Dibutyldithiocarbamate or Dibenzylidithiocarbamate	Not Applicable	10-100 ppb (in 54% of samples), >100 ppb (in 30% of samples), max 512.2 ppb	[2]

Experimental Protocols

The accurate quantification of **N-Nitrosodibenzylamine** in rubber vulcanizates is essential for safety assessment and quality control. Gas Chromatography with Mass Spectrometry (GC-MS) is a widely used and reliable method for this purpose.

Protocol 1: Determination of N-Nitrosodibenzylamine in Rubber by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is adapted from established methodologies for the analysis of N-nitrosamines in rubber articles.[3][4][5]

1. Objective: To quantify the concentration of **N-Nitrosodibenzylamine** (NDBzA) in vulcanized rubber samples.

2. Materials and Reagents:

- Rubber sample

- Dichloromethane (DCM), analytical grade
- n-Hexane, analytical grade
- **N-Nitrosodibenzylamine (NDBzA)** analytical standard
- Internal Standard (IS), e.g., N-nitrosodiphenylamine (NDPhA)
- Soxhlet extraction apparatus
- Rotary evaporator
- Gas Chromatograph with a Mass Selective Detector (GC-MS)
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

3. Sample Preparation (Soxhlet Extraction):

- Cut the rubber sample into small pieces (approximately 2x2 mm).
- Accurately weigh approximately 10 g of the cut rubber sample into a Soxhlet extraction thimble.
- Place the thimble in the Soxhlet extractor.
- Add 200 mL of dichloromethane to the boiling flask.
- Extract the sample for 6 hours at a rate of 4-6 cycles per hour.
- After extraction, allow the solution to cool to room temperature.
- Concentrate the extract to approximately 5 mL using a rotary evaporator at 40°C.
- Quantitatively transfer the concentrated extract to a 10 mL volumetric flask.

- Add a known amount of the internal standard solution.
- Make up the volume to 10 mL with dichloromethane.
- Filter the solution through a 0.45 μ m syringe filter into a GC vial.

4. GC-MS Analysis:

- GC System: Agilent 7890A GC or equivalent
- MS System: Agilent 7000A Triple Quadrupole GC/MS or equivalent[3]
- Column: Agilent J&W DB-624 (30 m x 0.25 mm x 1.4 μ m) or equivalent[3]
- Inlet Temperature: 250°C
- Injection Volume: 1 μ L (splitless mode)
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 1 min
 - Ramp 1: 10°C/min to 160°C
 - Ramp 2: 20°C/min to 250°C, hold for 2 min[4]
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- MSD Transfer Line: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Impact (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)
 - NDBzA Quantifier Ion: To be determined from the mass spectrum of the standard.
 - NDBzA Qualifier Ions: To be determined from the mass spectrum of the standard.

- Internal Standard Ions: To be determined from the mass spectrum of the standard.

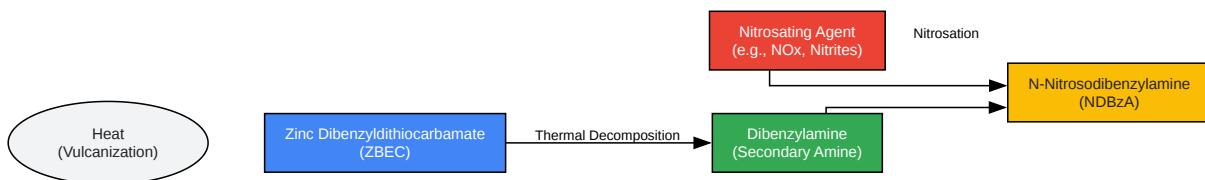
5. Calibration and Quantification:

- Prepare a series of calibration standards of NDBzA in dichloromethane, each containing the same concentration of the internal standard.
- Inject the calibration standards into the GC-MS to generate a calibration curve by plotting the ratio of the peak area of NDBzA to the peak area of the internal standard against the concentration of NDBzA.
- Inject the prepared sample extract.
- Calculate the concentration of NDBzA in the sample using the calibration curve.

Visualizations

Mechanism of N-Nitrosodibenzylamine Formation

The formation of **N-Nitrosodibenzylamine** during rubber vulcanization is a multi-step process that begins with the thermal decomposition of a dibenzylamine-containing accelerator, such as Zinc Dibenzylthiocarbamate (ZBEC). The resulting dibenzylamine then reacts with a nitrosating agent.

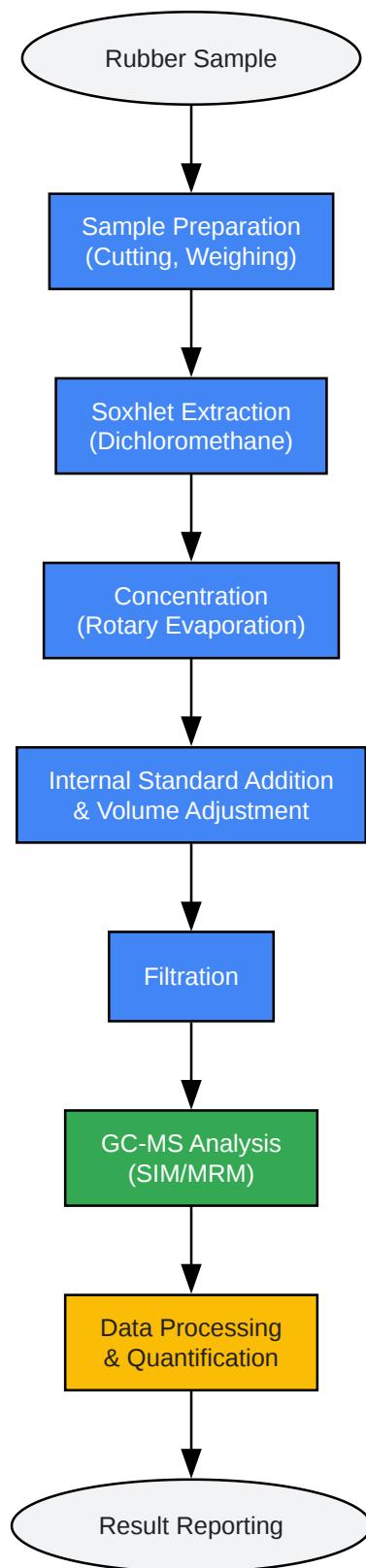


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Caption: Formation pathway of **N-Nitrosodibenzylamine** during rubber vulcanization.

Experimental Workflow for NDBzA Analysis

The following diagram outlines the general workflow for the analysis of **N-Nitrosodibenzylamine** in rubber samples, from sample preparation to data analysis.



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